

1-(pyridin-3-ylmethyl)-1H-pyrrole-2-carbaldehyde

structural formula

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Compound of Interest

Compound Name: 1-(pyridin-3-ylmethyl)-1H-pyrrole-2-carbaldehyde

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An In-depth Technical Guide on **1-(pyridin-3-ylmethyl)-1H-pyrrole-2-carbaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(pyridin-3-ylmethyl)-1H-pyrrole-2-carbaldehyde is a heterocyclic organic compound featuring a pyrrole-2-carbaldehyde scaffold N-substituted with a pyridin-3-ylmethyl group. This molecular architecture is of significant interest in medicinal chemistry and materials science. The pyrrole ring is a core component of numerous biologically active natural products and synthetic drugs, known to exhibit a wide range of pharmacological properties including antimicrobial, anti-inflammatory, and antitumor activities.^{[1][2]} Similarly, the pyridine ring is a fundamental structural motif in many pharmaceuticals. The combination of these two pharmacophores in a single molecule provides a versatile platform for the development of novel therapeutic agents and functional materials. This guide summarizes the structural properties, synthesis, and potential applications of this compound based on established chemical principles and data from related structures.

Chemical Structure and Properties

The structural formula of **1-(pyridin-3-ylmethyl)-1H-pyrrole-2-carbaldehyde** consists of a pyridine ring linked via a methylene bridge to the nitrogen atom of a pyrrole ring, which is substituted with a formyl (aldehyde) group at the C2 position.

Structural Formula:

Table 1: Physicochemical Data

Property	Value	Reference
CAS Number	186801-36-5	[3]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O	[3]
Molecular Weight	186.21 g/mol	[3]
Appearance	Not specified in literature	
Solubility	Expected to be soluble in polar organic solvents like DMF, DMSO, and chlorinated solvents.	

Synthesis

The synthesis of **1-(pyridin-3-ylmethyl)-1H-pyrrole-2-carbaldehyde** is not explicitly detailed in readily available literature. However, a representative and chemically sound method is the N-alkylation of pyrrole-2-carbaldehyde with a suitable 3-pyridinylmethyl halide. This is a standard procedure for the formation of N-substituted pyrroles.[4][5]

Representative Experimental Protocol: N-Alkylation Synthesis

This protocol describes a plausible method for the synthesis of the title compound.

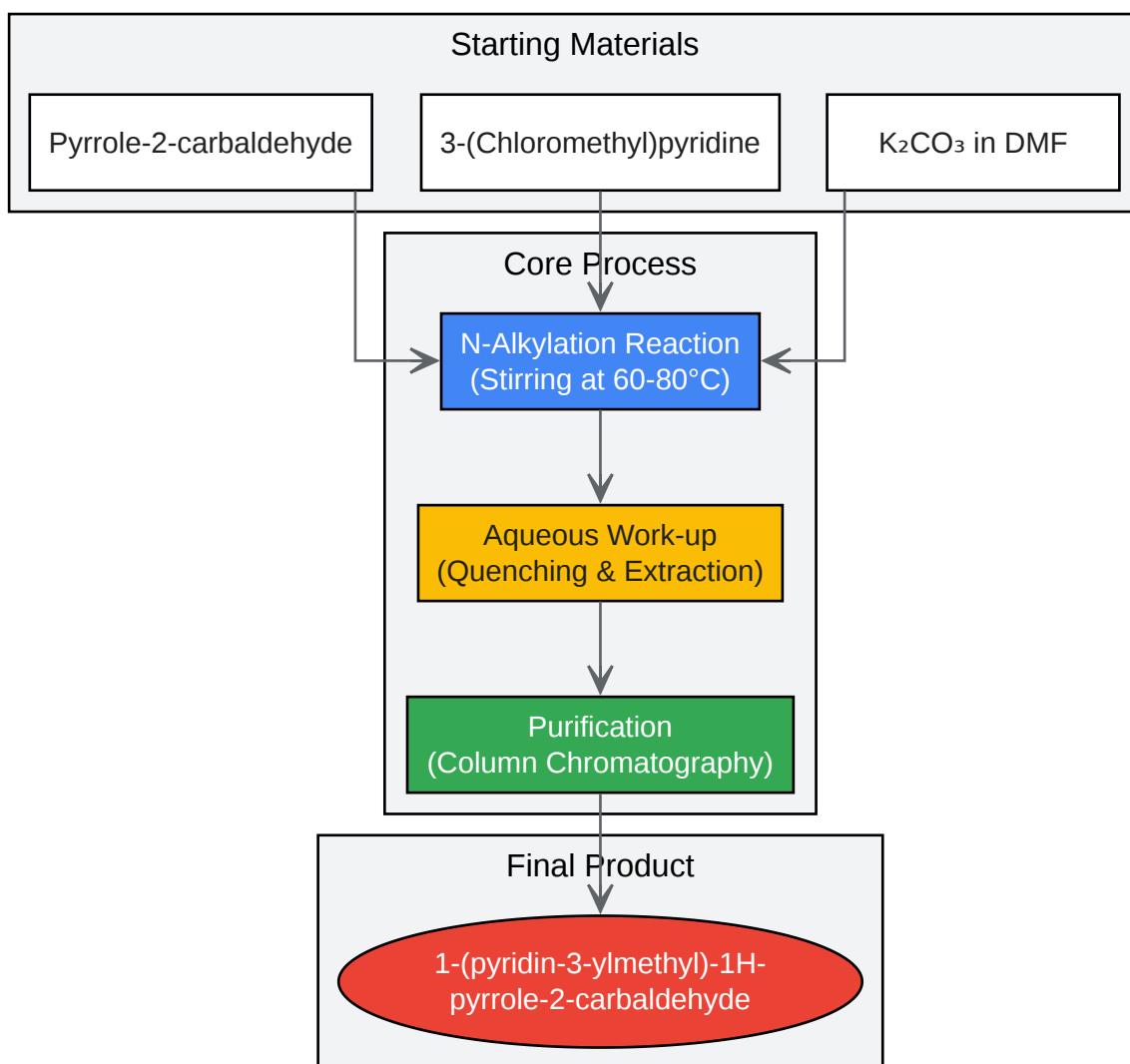
Materials and Reagents:

- Pyrrole-2-carbaldehyde
- 3-(Chloromethyl)pyridine hydrochloride (or the free base)
- Potassium carbonate (K₂CO₃) or a similar non-nucleophilic base

- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: To a solution of pyrrole-2-carbaldehyde (1.0 equivalent) in anhydrous DMF, add potassium carbonate (2.0-3.0 equivalents). If starting with 3-(chloromethyl)pyridine hydrochloride, an additional equivalent of base is required to neutralize the HCl.
- Addition of Alkylating Agent: Add 3-(chloromethyl)pyridine hydrochloride (1.1 equivalents) to the stirred suspension at room temperature.
- Reaction: Heat the mixture to 60-80 °C and monitor the reaction progress using thin-layer chromatography (TLC) until the starting pyrrole-2-carbaldehyde is consumed.
- Work-up: Cool the reaction mixture to room temperature and pour it into cold water. Extract the aqueous mixture three times with ethyl acetate.
- Purification: Combine the organic extracts and wash them with water and then with brine. Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Final Purification: Purify the crude residue by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure **1-(pyridin-3-ylmethyl)-1H-pyrrole-2-carbaldehyde**.



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